

Proper Disposal of DC260126: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: DC260126

Cat. No.: B1669872

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste like **DC260126** is a critical component of laboratory safety and environmental responsibility. This guide provides essential safety and logistical information for the handling and disposal of **DC260126**, a potent and selective antagonist of the G-protein coupled receptor 40 (GPR40).

While specific institutional and local regulations must always be followed, this document outlines the key steps and considerations for the safe disposal of **DC260126**. It is imperative to consult the Safety Data Sheet (SDS) provided by the supplier and to confer with your institution's Environmental Health and Safety (EHS) department before proceeding with any disposal protocol.

Chemical and Physical Properties of DC260126

A summary of the key quantitative data for **DC260126** is presented below for easy reference. This information is crucial for understanding the compound's characteristics and for making informed decisions on its handling and disposal.

Property	Value
Chemical Name	N-(4-butylphenyl)-4-fluoro-benzenesulfonamide
Molecular Formula	C ₁₆ H ₁₈ FNO ₂ S
Molecular Weight	307.38 g/mol
CAS Number	346692-04-4
Appearance	Crystalline solid
Solubility	Soluble in DMSO (\geq 20 mg/mL) and Ethanol (\geq 100 mg/mL)
Storage	Store at -20°C

Immediate Safety and Handling Precautions

Before handling or disposing of **DC260126**, it is crucial to wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All handling of the solid compound or its solutions should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation. In case of skin or eye contact, flush the affected area with copious amounts of water and seek medical attention.

Step-by-Step Disposal Protocol

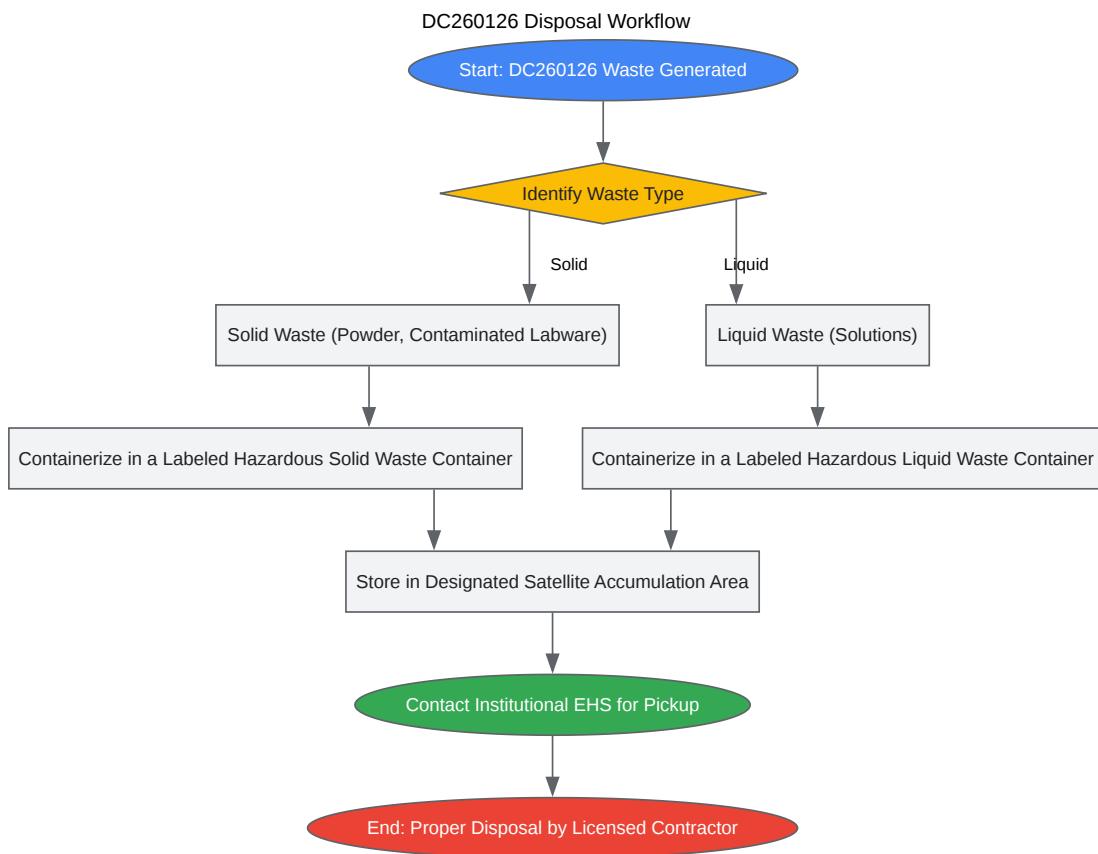
The proper disposal of **DC260126**, as with most research chemicals, involves a multi-step process that prioritizes safety and regulatory compliance. The following protocol provides a general framework for the disposal of this compound.

- Waste Identification and Segregation:
 - Solid Waste: Unused or expired **DC260126** powder should be treated as chemical waste. Any lab supplies, such as weigh boats or spatulas, that have come into direct contact with the solid compound should also be considered contaminated and disposed of accordingly.
 - Liquid Waste: Solutions containing **DC260126**, including stock solutions and experimental media, must be collected as hazardous liquid waste. Do not pour any solution containing **DC260126** down the drain.

- Contaminated Materials: All disposable labware, such as pipette tips, centrifuge tubes, and gloves, that have been in contact with **DC260126** should be collected in a designated hazardous waste container.
- Containerization and Labeling:
 - Use chemically compatible, leak-proof containers for all **DC260126** waste.
 - Clearly label each waste container with "Hazardous Waste" and the full chemical name: "**DC260126** (N-(4-butylphenyl)-4-fluoro-benzenesulfonamide)". Include the approximate concentration and quantity of the waste.
- Storage:
 - Store waste containers in a designated, secure, and well-ventilated satellite accumulation area.
 - Ensure that the storage area is away from incompatible chemicals.
- Final Disposal:
 - Contact your institution's EHS department to arrange for the collection and disposal of the hazardous waste.
 - Only licensed hazardous waste disposal contractors should handle the final disposal of **DC260126**.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **DC260126**.



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Caption: Decision workflow for the proper disposal of **DC260126** waste.

Disclaimer: This information is intended as a general guide. Always consult the specific Safety Data Sheet for **DC260126** provided by your supplier and adhere to all local, state, and federal regulations, as well as your institution's specific waste disposal policies.

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